Technical Support Center: Girisopam (GYKI 51189) Stability & Handling

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Compound of Interest

Compound Name:	*Girisopam*
CAS No.:	*82230-53-3*
Cat. No.:	*B1204035*

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Executive Summary & Compound Profile

Girisopam is a 2,3-benzodiazepine derivative (structurally related to tofisopam) that acts as a selective inhibitor of phosphodiesterases (primarily PDE4, with activity at PDE10/PDE2) and possesses anxiolytic properties without the sedative effects typical of 1,4-benzodiazepines.[1]

Unlike classical benzodiazepines that bind to the GABA-A receptor, **Girisopam**'s efficacy relies on modulating intracellular cAMP/cGMP levels. Stability in solution is critical: chemical degradation (hydrolysis) or physical precipitation will directly alter the IC50 values in enzymatic assays, leading to non-reproducible data.

Physicochemical Snapshot

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Property	Data	Notes
CAS Number	82230-53-3	
Molecular Weight	328.79 g/mol	
Solubility (DMSO)	~12–13 mM (4.2 mg/mL)	Recommended Stock Solvent
Solubility (Water)	Insoluble	Requires organic co-solvent
Solubility (Ethanol)	Low / Sparingly Soluble	Not recommended for high-conc.[2] stocks
Storage (Solid)	-20°C (3 years)	Protect from light
Storage (Solution)	-80°C (6 months)	Avoid freeze-thaw cycles

Troubleshooting Guide (FAQ)

Direct solutions to common experimental failures.

Issue 1: Precipitation in Aqueous Buffers

Q:I diluted my 10 mM DMSO stock into PBS for a cell assay, and the solution turned cloudy. Why? A: **Girisopam** is highly lipophilic. Rapid addition of a concentrated DMSO stock to an aqueous buffer often causes "crashing out" (precipitation).

- The Fix: Use the "Step-Wise Dilution" method.
  - Dilute your high-concentration stock (e.g., 10 mM) into an intermediate solvent (e.g., 100% Ethanol or 50% DMSO/Water) to create a 10x working solution.
  - Slowly add this 10x solution to your final buffer while vortexing.
- Limit: Ensure the final DMSO concentration in your assay does not exceed 0.1–0.5% (v/v), as DMSO itself can affect PDE activity.

Issue 2: Loss of Potency in Stored Solutions

Q:My IC50 values for PDE4 inhibition have shifted significantly after using a stock solution stored at 4°C for two weeks. A: 2,3-benzodiazepines are chemically sensitive to hydrolysis and

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ring-opening in solution, particularly if the pH drifts or if exposed to light.

- The Fix: Never store working dilutions (aqueous). Prepare them fresh daily.
- Stock Integrity: Store concentrated stocks (in pure DMSO) at -80°C. If you frequently use the compound, aliquot the stock into single-use vials to avoid repeated freeze-thaw cycles, which introduces moisture and accelerates degradation.

Issue 3: Unexpected Peaks in HPLC/LC-MS

Q:I see a secondary peak eluting near **Girisopam** in my QC check. Is this an impurity? A: It is likely a degradation product or a photo-isomer.

- Cause: 2,3-benzodiazepines can undergo photo-isomerization or hydrolysis of the diazepine ring in acidic media.
- The Fix: Ensure all handling is done under low-light conditions or using amber vials. Verify the pH of your mobile phase; avoid highly acidic conditions for prolonged periods during chromatography.

Standard Operating Procedures (SOPs)

Protocol A: Preparation of Stable Stock Solution (10 mM)

Objective: Create a master stock solution stable for long-term storage.

- Weighing: Accurately weigh 3.29 mg of **Girisopam** powder.
- Solvent Addition: Add 1.0 mL of anhydrous DMSO (Dimethyl Sulfoxide).
  - Note: Do not use DMSO that has been left open, as it is hygroscopic. Absorbed water promotes hydrolysis.
- Solubilization: Vortex vigorously for 30 seconds. If particulates remain, sonicate in a water bath at room temperature for 5 minutes.
- Aliquot: Dispense 50 µL aliquots into sterile, amber microcentrifuge tubes.

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- Storage: Flash freeze in liquid nitrogen (optional) and store immediately at -80°C.

Protocol B: "Just-in-Time" Aqueous Dilution

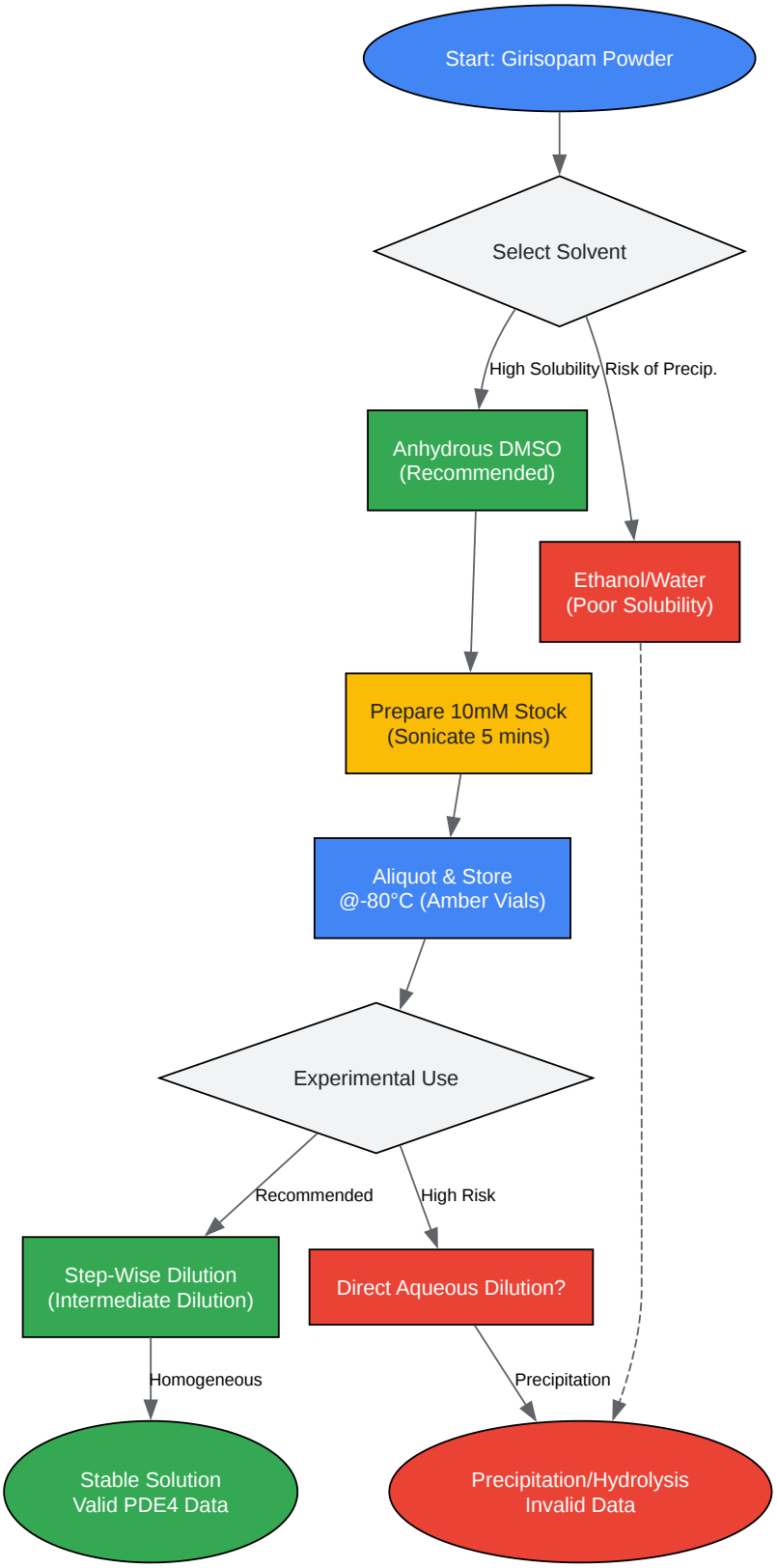
Objective: Prepare a working solution for a cell-based PDE assay (Target: 10 µM).

- Thaw: Thaw one aliquot of 10 mM stock at room temperature (protect from light).
- Intermediate Step: Dilute 1 µL of 10 mM Stock into 9 µL of DMSO (creates 1 mM).
- Final Dilution: Add 10 µL of the 1 mM intermediate to 990 µL of pre-warmed culture media (creates 10 µM).
  - Result: Final DMSO concentration is 0.1%, which is generally non-toxic.
- Usage: Use within 4 hours of preparation. Discard unused aqueous solution.

Visualizing the Stability Workflow

The following diagram illustrates the decision logic for handling **Girisopam** to ensure data integrity.

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Figure 1: Decision matrix for **Girisopam** solubilization and storage to prevent degradation and precipitation.

References

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